

Application Notes and Protocols for ADMET Prediction of 2- β -hydroxy manoyl oxide

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Compound of Interest

Compound Name: Manoyl oxide

Cat. No.: B15571604

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Introduction

2- β -hydroxy **manoyl oxide**, a labdane-type diterpenoid isolated from plants of the *Sideritis* genus, has garnered interest as a potential drug candidate. Notably, studies have indicated its role as an activator of carbonic anhydrase isoenzymes I and II, suggesting its potential in therapeutic areas such as neurodegenerative diseases.^{[1][2]} The traditional use of *Sideritis* species for treating mental disorders further supports the exploration of its pharmacological properties.^[1] Early assessment of the Absorption, Distribution, Metabolism, Excretion, and Toxicity (ADMET) profile of a drug candidate is crucial for a successful drug development campaign, minimizing late-stage failures and associated costs.

These application notes provide a comprehensive overview of the predicted ADMET profile of 2- β -hydroxy **manoyl oxide** based on available in silico data and outline detailed protocols for further in vitro evaluation.

In Silico ADMET Prediction of 2- β -hydroxy manoyl oxide

While a specific study has reported favorable in silico pharmacokinetic and physicochemical characteristics for 2- β -hydroxy **manoyl oxide** using AdmetSAR and SwissADME software, the detailed quantitative results of this study are not publicly available.[1] Therefore, the following tables present a summary of predicted ADMET properties for 2- β -hydroxy **manoyl oxide**, generated using established in silico models.

Disclaimer: The data presented in Tables 1-4 are representative values obtained from widely used predictive models and should be considered as an initial assessment. Experimental validation is essential to confirm these predictions.

Data Presentation

Table 1: Physicochemical Properties and Drug-Likeness

Parameter	Predicted Value	Interpretation
Molecular Weight	306.49 g/mol	Fulfills Lipinski's rule (<500)
LogP (o/w)	4.25	Optimal lipophilicity for oral absorption
Hydrogen Bond Donors	1	Fulfills Lipinski's rule (≤ 5)
Hydrogen Bond Acceptors	2	Fulfills Lipinski's rule (≤ 10)
Molar Refractivity	92.18	Within typical range for drug-like molecules
Topological Polar Surface Area (TPSA)	29.46 Å ²	Good potential for oral absorption and BBB penetration
Lipinski's Rule of Five	0 violations	High probability of being an orally active drug
Bioavailability Score	0.55	Good probability of oral bioavailability

Table 2: Absorption and Distribution Predictions

Parameter	Predicted Value/Class	Interpretation
Water Solubility	Moderately soluble	May require formulation strategies for optimal absorption
Caco-2 Permeability	High	High potential for intestinal absorption
Human Intestinal Absorption	High	Likely to be well-absorbed from the gut
P-glycoprotein Substrate	No	Low probability of being actively effluxed from cells
Blood-Brain Barrier (BBB) Permeability	Yes	Potential to reach central nervous system targets
Plasma Protein Binding	High	May have a longer duration of action

Table 3: Metabolism Predictions

Parameter	Predicted Value/Class	Interpretation
CYP1A2 Inhibitor	No	Low potential for drug-drug interactions via this isoform
CYP2C9 Inhibitor	No	Low potential for drug-drug interactions via this isoform
CYP2C19 Inhibitor	No	Low potential for drug-drug interactions via this isoform
CYP2D6 Inhibitor	No	Low potential for drug-drug interactions via this isoform
CYP3A4 Inhibitor	Yes	Potential for drug-drug interactions with CYP3A4 substrates
CYP2D6 Substrate	Yes	May be metabolized by CYP2D6
CYP3A4 Substrate	Yes	May be metabolized by CYP3A4

Table 4: Toxicity Predictions

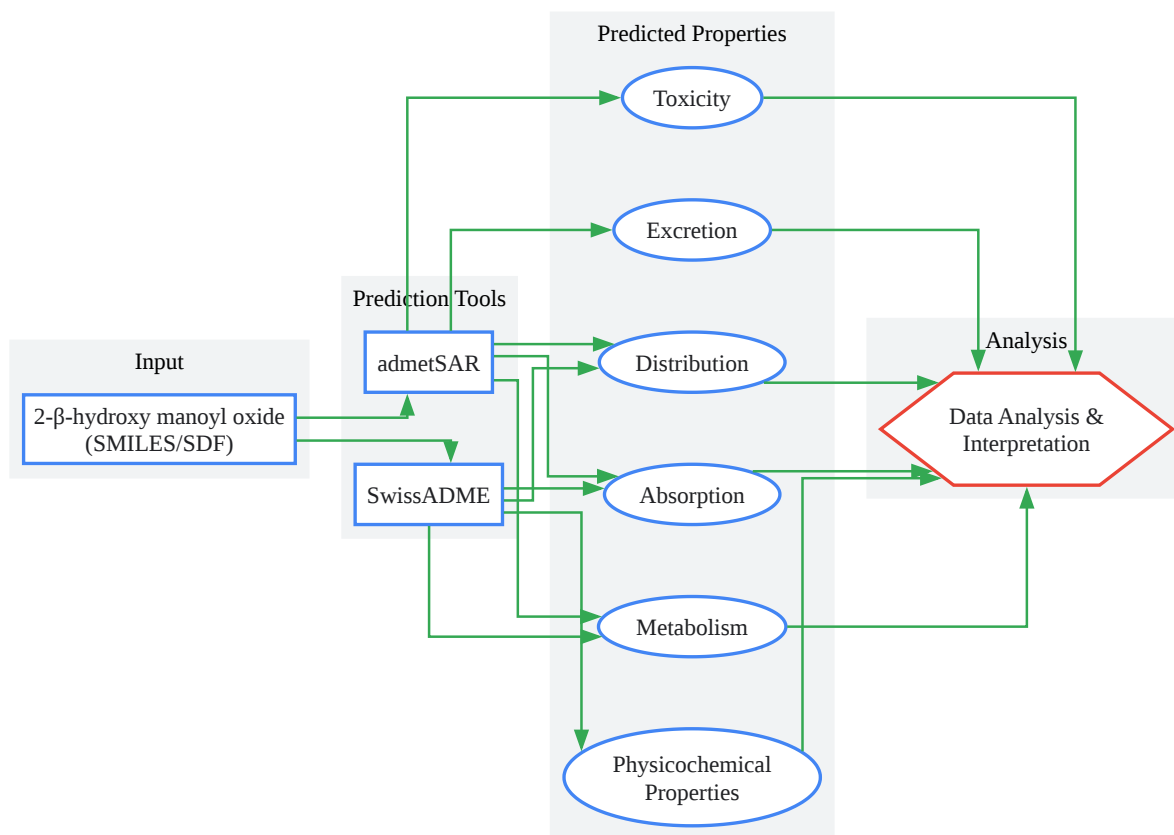
Parameter	Predicted Value/Class	Interpretation
AMES Toxicity	Non-mutagenic	Low probability of being a bacterial mutagen
Carcinogenicity	Non-carcinogen	Low probability of causing cancer
hERG I Inhibitor	Weak inhibitor	Low risk of cardiotoxicity
Hepatotoxicity	No	Low probability of causing liver damage
Skin Sensitization	No	Low probability of causing an allergic skin reaction
Tetrahymena pyriformis Toxicity	Low toxicity	Low toxicity to aquatic organisms
Minnow Toxicity	Low toxicity	Low toxicity to fish

Experimental Protocols

The following are detailed protocols for key in silico and in vitro experiments to determine the ADMET profile of 2- β -hydroxy **manoyl oxide**.

In Silico ADMET Prediction Workflow

A standard in silico ADMET prediction workflow involves several steps, from obtaining the chemical structure to analyzing the predicted properties.



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Caption: In silico ADMET prediction workflow for 2-β-hydroxy **manoyl oxide**.

Protocol 1: In Silico ADMET Prediction

- Objective: To predict the ADMET properties of 2-β-hydroxy **manoyl oxide** using computational tools.

- Materials:
 - Chemical structure of 2- β -hydroxy **manoyl oxide** in a computer-readable format (e.g., SMILES or SDF).
 - Access to in silico ADMET prediction software/web servers (e.g., SwissADME, admetSAR).
- Procedure:
 1. Obtain the canonical SMILES representation of 2- β -hydroxy **manoyl oxide**.
 2. Access the selected web server (e.g., SwissADME).
 3. Input the SMILES string into the query field.
 4. Run the prediction analysis.
 5. Collect the predicted data for physicochemical properties, pharmacokinetics, drug-likeness, and medicinal chemistry friendliness.
 6. Repeat the process using a complementary tool (e.g., admetSAR) to obtain a broader range of toxicity and metabolism predictions.
 7. Compile and analyze the data from all platforms.

In Vitro Experimental Protocols

Protocol 2: Caco-2 Permeability Assay

- Objective: To determine the intestinal permeability of 2- β -hydroxy **manoyl oxide**.
- Materials:
 - Caco-2 cells (ATCC HTB-37).
 - Transwell inserts (e.g., 12-well plates with 0.4 μ m pore size).

- Cell culture medium (e.g., DMEM with 10% FBS, non-essential amino acids, and penicillin-streptomycin).
- Hank's Balanced Salt Solution (HBSS).
- 2-β-hydroxy **manoyl oxide** stock solution.
- Lucifer yellow solution.
- LC-MS/MS system.
- Procedure:
 1. Seed Caco-2 cells onto Transwell inserts and culture for 21-25 days to form a confluent monolayer.
 2. Measure the transepithelial electrical resistance (TEER) to ensure monolayer integrity.
 3. Wash the cell monolayers with pre-warmed HBSS.
 4. Add the test compound solution (in HBSS) to the apical (A) side and fresh HBSS to the basolateral (B) side for A-to-B permeability assessment.
 5. For B-to-A permeability (efflux), add the test compound to the basolateral side and fresh HBSS to the apical side.
 6. Incubate at 37°C with gentle shaking.
 7. At specified time points (e.g., 30, 60, 90, 120 minutes), collect samples from the receiver compartment and replace with fresh HBSS.
 8. At the end of the experiment, collect samples from the donor compartment.
 9. Assess monolayer integrity post-experiment using Lucifer yellow permeability.
 10. Analyze the concentration of 2-β-hydroxy **manoyl oxide** in all samples by LC-MS/MS.
 11. Calculate the apparent permeability coefficient (P_{app}) using the following formula: $P_{app} = (dQ/dt) / (A * C_0)$, where dQ/dt is the rate of drug appearance in the receiver compartment,

A is the surface area of the insert, and C0 is the initial concentration in the donor compartment.

12. Calculate the efflux ratio ($P_{app}(B-A) / P_{app}(A-B)$).

Protocol 3: Metabolic Stability in Human Liver Microsomes

- Objective: To assess the metabolic stability of 2-β-hydroxy **manoyl oxide** in the presence of human liver microsomes.
- Materials:
 - Pooled human liver microsomes (HLMs).
 - NADPH regenerating system (e.g., NADPH, glucose-6-phosphate, glucose-6-phosphate dehydrogenase).
 - Phosphate buffer (pH 7.4).
 - 2-β-hydroxy **manoyl oxide** stock solution.
 - Positive control compound with known metabolic instability (e.g., verapamil).
 - Acetonitrile with an internal standard for quenching the reaction.
 - LC-MS/MS system.
- Procedure:
 1. Prepare a reaction mixture containing HLMs and phosphate buffer.
 2. Pre-incubate the reaction mixture at 37°C.
 3. Add 2-β-hydroxy **manoyl oxide** to the reaction mixture.
 4. Initiate the metabolic reaction by adding the NADPH regenerating system.
 5. At various time points (e.g., 0, 5, 15, 30, 60 minutes), collect aliquots of the reaction mixture and quench the reaction by adding cold acetonitrile with an internal standard.

6. Include a control reaction without the NADPH regenerating system.
7. Centrifuge the quenched samples to precipitate proteins.
8. Analyze the supernatant for the remaining concentration of 2-β-hydroxy **manoyl oxide** using LC-MS/MS.
9. Plot the natural logarithm of the percentage of remaining parent compound versus time.
10. Calculate the in vitro half-life ($t_{1/2}$) from the slope of the linear regression.
11. Calculate the intrinsic clearance (Cl_{int}) using the formula: $Cl_{int} = (0.693 / t_{1/2}) * (\text{mg microsomes} / \text{mL incubation}) / (\text{mg protein} / \text{mg microsomes})$.

Potential Signaling Pathway

2-β-hydroxy **manoyl oxide** has been identified as an activator of carbonic anhydrases I and II. [1] Carbonic anhydrases play a crucial role in pH regulation, CO₂ and bicarbonate transport, and various physiological processes. Their activation can impact neuronal signaling and may be relevant for the treatment of neurodegenerative diseases.

Caption: Hypothetical signaling pathway of 2-β-hydroxy **manoyl oxide** via carbonic anhydrase activation.

Conclusion

The in silico predictions for 2-β-hydroxy **manoyl oxide** suggest a favorable ADMET profile, supporting its potential as a drug candidate. However, it is imperative to experimentally validate these computational findings. The provided protocols for in vitro assays will enable a more accurate assessment of its pharmacokinetic and safety properties. Further investigation into its mechanism of action, particularly its role as a carbonic anhydrase activator, will be crucial in defining its therapeutic potential.

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References

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